Structural Dynamics & Synthetic Protocols: 3-(2-Bromothiophen-3-yl)pyridine

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Compound of Interest	
Compound Name:	*3-(2-Bromothiophen-3-yl)pyridine*
CAS No.:	*166450-79-9*
Cat. No.:	*B2463086*

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A Chemo-Architectural Analysis for Medicinal & Materials Chemistry

Part 1: The Scaffold Identity

3-(2-Bromothiophen-3-yl)pyridine represents a specialized class of "ortho-blocked" biaryl systems. Unlike simple phenyl-pyridines, this molecule incorporates a sulfur-heterocycle (thiophene) linked to a nitrogen-heterocycle (pyridine) with a heavy halogen (bromine) positioned ortho to the biaryl axis.

Core Chemical Identity

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Property	Specification
CAS Number	166450-79-9
IUPAC Name	3-(2-Bromothiophen-3-yl)pyridine
Molecular Formula	C_9H_6BrNS
Molecular Weight	240.12 g/mol
SMILES	Brc1sccc1-c2cccnc2
Structural Motif	Biheteroaryl (Thiophene-Pyridine)
Key Functionality	Ortho-bromo "handle" for secondary cross-coupling

Electronic & Steric Profile

- The "Steric Lock": The bromine atom at the C2 position of the thiophene ring introduces significant steric bulk (

). This forces the pyridine and thiophene rings to twist out of coplanarity to minimize repulsion between the bromine and the pyridine's ortho-hydrogens (or nitrogen lone pair).

- Electronic Push-Pull: The pyridine ring is electron-deficient (

  -acceptor), while the thiophene ring is electron-rich (

  -donor). This creates an internal dipole moment valuable for optoelectronic applications (e.g., OLED host materials).

- Reactivity Hierarchy:
  - Site A (Thiophene C2-Br): Highly reactive for oxidative addition (Suzuki/Buchwald).
  - Site B (Pyridine N): Available for coordination (Lewis base) or salt formation.
  - Site C (Thiophene C5): Susceptible to electrophilic aromatic substitution (SEAr) or lithiation.

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Part 2: Synthetic Methodology (The "Reverse-Boron" Strategy)

The Regioselectivity Challenge

A naive approach using 2,3-dibromothiophene and 3-pyridylboronic acid often fails due to "Site Selectivity." Palladium catalysts preferentially insert into the C2-Br bond of thiophene (more electron-deficient) rather than the C3-Br bond. This yields the unwanted isomer 3-(3-bromothiophen-2-yl)pyridine.

The Solution: Pre-Functionalized Boronic Acids

To guarantee the correct architecture, the synthetic logic must be inverted. We utilize (2-bromothiophen-3-yl)boronic acid coupled with 3-bromopyridine. This ensures the bromine at position 2 remains intact while the carbon-carbon bond forms exclusively at position 3.

Experimental Protocol: Pd-Catalyzed Cross-Coupling

Note: This protocol assumes standard Schlenk line techniques under an inert Argon atmosphere.

Reagents & Stoichiometry[1][2]

- Electrophile: 3-Bromopyridine (1.0 equiv, 10 mmol)
- Nucleophile: (2-Bromothiophen-3-yl)boronic acid (1.1 equiv, 11 mmol)
- Catalyst: $Pd(PPh_3)_4$ (Tetrakis, 3-5 mol%)
- Base: Na_2CO_3 (2.0 M aqueous solution, 3.0 equiv)
- Solvent: 1,4-Dioxane (0.1 M concentration)

Step-by-Step Workflow

- Degassing: Charge a reaction flask with 1,4-dioxane. Degas by sparging with Argon for 20 minutes to remove dissolved O_2 (critical to prevent homocoupling or catalyst poisoning).

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- Loading: Add 3-Bromopyridine, the boronic acid, and $Pd(PPh_3)_4$ to the flask under a counter-flow of Argon.
- Activation: Add the degassed Na_2CO_3 solution via syringe.
- Reflux: Heat the mixture to 90°C for 12–16 hours. Monitor via TLC (Mobile phase: 20% EtOAc in Hexanes).
- Workup:
  - Cool to room temperature.
  - Dilute with Ethyl Acetate (EtOAc) and wash with water (x2) and brine (x1).
  - Dry organic layer over anhydrous $MgSO_4$.
- Purification: Concentrate in vacuo. Purify via flash column chromatography on silica gel.
  - Gradient: 5%

    15% EtOAc in Hexanes.
  - Target R_f: ~0.35 (in 15% EtOAc).

Part 3: Visualization of the Synthetic Logic

The following diagram illustrates the retrosynthetic logic and the catalytic cycle, highlighting why the "Reverse-Boron" strategy prevents isomeric scrambling.

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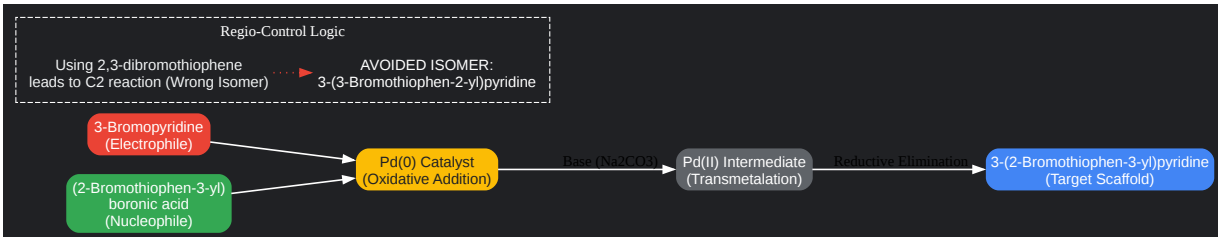

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Caption: Figure 1. The "Reverse-Boron" strategy ensures the C-C bond forms at Thiophene-C3, preserving the C2-Bromine handle.

Part 4: Applications & Utility

Medicinal Chemistry (Kinase Inhibition)

This scaffold is a bioisostere for biphenyl systems found in p38 MAP kinase inhibitors.

- Mechanism: The pyridine nitrogen accepts a hydrogen bond from the kinase hinge region (e.g., Met109).
- Functionalization: The C2-Bromine allows for a subsequent Suzuki or Buchwald-Hartwig coupling to attach a "tail" moiety that extends into the hydrophobic pocket of the enzyme.

Materials Science (OLED Hosts)

- Triplet Energy Tuning: The twist angle induced by the bromine atom interrupts conjugation, keeping the triplet energy (

) high. This prevents reverse energy transfer from phosphorescent dopants in OLEDs.
- Polymerization: The bromine serves as a site for electropolymerization or Yamamoto coupling to create conductive poly(thienylpyridine) networks.

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Part 5: References

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